

# diclosulam herbicide efficacy on broadleaf weeds

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## Compound Focus: Diclosulam

CAS No.: 145701-21-9

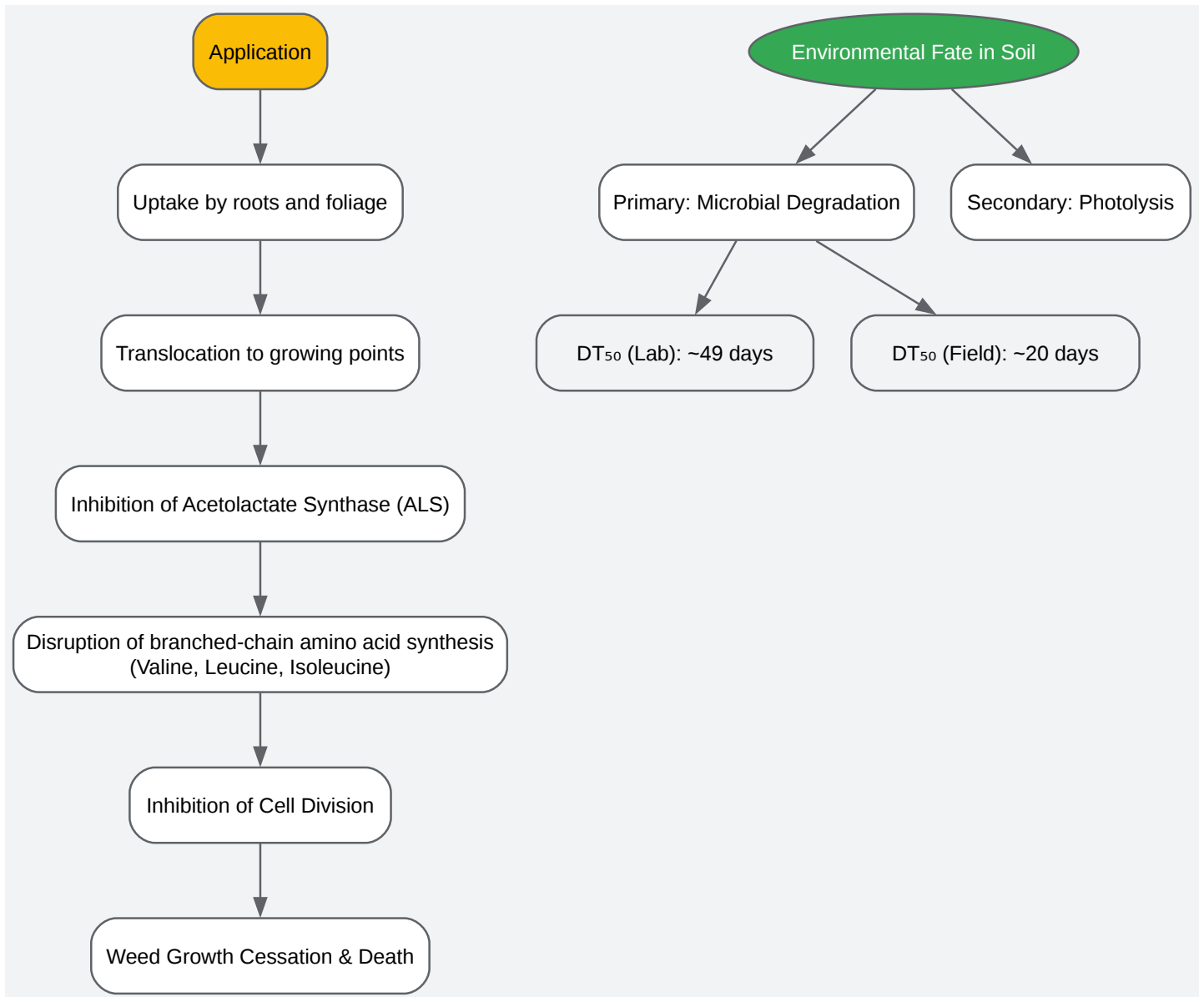
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## Diclosulam Technical Overview

**Diclosulam** is a selective, systemic herbicide belonging to the sulfonanilide class of the triazolopyrimidine family [1]. It is primarily used as a soil-applied pre-emergence herbicide, though it also has post-emergence applications in crops like peanuts [2] [3]. Its core function is to control a broad spectrum of broadleaf weeds and some sedges.

The molecular mechanism of action is the inhibition of the enzyme **acetolactate synthase (ALS)**, also known as acetohydroxyacid synthase (AHAS) [1] [4] [5]. This enzyme is critical for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine. By inhibiting ALS, **diclosulam** disrupts protein synthesis and cell division in susceptible plants, leading to growth cessation and eventual death [4] [5]. The following diagram illustrates this primary mode of action and the herbicide's fate in the environment.



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Diagram: Primary mode of action and environmental fate of **diclosulam**.

## Herbicide Properties and Efficacy Data

The tables below summarize the key chemical, physical, and toxicological properties of **diclosulam**, along with its efficacy against specific weed species.

Table 1: Basic Chemical and Physical Properties of Diclosulam [2] [1]

Property	Value
CAS Number	145701-21-9
Molecular Formula	C <sub>13</sub> H <sub>10</sub> Cl <sub>2</sub> FN <sub>5</sub> O <sub>3</sub> S
Molecular Mass	406.22 g/mol
IUPAC Name	N-(2,6-dichlorophenyl)-5-ethoxy-7-fluoro-[1,2,4]triazolo[1,5-c]pyrimidine-2-sulfonamide
Melting Point	218-221 °C
Vapor Pressure (25°C)	6.67 × 10 <sup>-10</sup> mPa
Water Solubility (20°C, pH 7)	6.32 mg/L
Octanol-Water Partition Coeff. (log P, pH 7)	0.85
Dissociation Constant (pKa)	4.0

Table 2: Toxicological and Ecotoxicological Profile [2] [1] [5]

Category	Species	Test Endpoint	Result / Value
Mammalian Toxicity	Rat (Oral)	Acute LD <sub>50</sub>	>5000 mg/kg
	Rat (Dermal)	Acute LD <sub>50</sub>	>2000 mg/kg
	Rat (Inhalation)	LC <sub>50</sub> (4h)	>5.04 mg/L
Ecotoxicology	Bobwhite Quail (Oral)	Acute LD <sub>50</sub>	>2250 mg/kg
	Rainbow Trout (96h)	LC <sub>50</sub>	>110 mg/L

Category	Species	Test Endpoint	Result / Value
	Bluegill Sunfish (96h)	LC <sub>50</sub>	>137 mg/L
	<i>Daphnia</i> (48h)	LC <sub>50</sub>	72 mg/L
	Honeybee (Contact)	LD <sub>50</sub> (48h)	>25 mg/bee
	Green Algae (14d)	EC <sub>50</sub>	1.6 µg/L

**Table 3: Efficacy on Key Broadleaf Weeds and Application Rates** [2] [1] [4]

Target Weed Species	Level of Control	Key Crops & Application Rate (g ai/ha)
<b>Common Ragweed</b> ( <i>Ambrosia artemisiifolia</i> )	≥92% control (within 35 DAP) [3]	Peanuts: 21-32 g ai/ha [2]
<b>Entireleaf Morningglory</b> ( <i>Ipomoea hederacea</i> )	59-91% control [2]	Soybeans: 32-42 g ai/ha [2]
<b>Yellow Nutsedge</b> ( <i>Cyperus esculentus</i> )	Effective control [2] [4]	-
<b>Cocklebur</b> ( <i>Xanthium strumarium</i> )	Controlled [2] [1]	-
<b>Eclipta</b> ( <i>Eclipta prostrata</i> )	>91% control [2]	-
<b>Common Lambsquarters</b> ( <i>Chenopodium album</i> )	>91% control (PRE mix) [2]	-
<b>Pigweed</b> ( <i>Amaranthus</i> spp.)	Controlled [4] [6]	-
<b>Velvetleaf</b> ( <i>Abutilon theophrasti</i> )	Controlled [2]	-

## Application Protocols and Experimental Insights

## Application Methodology and Timing

- **Formulation:** It is commonly formulated as water-dispersible granules (WG or WDG), such as the 84% WG formulation [4] [5].
- **Application:** For optimal results, apply as a pre-emergence treatment within 2-3 days of sowing. It can also be used in early post-emergence when weeds are at the 1-4 leaf stage [2] [5].
- **Key Consideration:** Early application is critical. Field studies in peanut crops showed that yield decreased linearly as the post-emergence application of **diclosulam** was delayed, underscoring the importance of early-season weed management [3].

## Experimental Design and Tank Mixes

Research indicates that **diclosulam** is often evaluated in integrated weed management systems. Key experimental findings include:

- **Tank Mixtures:** For broader spectrum control, **diclosulam** is frequently tank-mixed with other herbicides. Dow AgroSciences has recommended mixtures with metolachlor for heavy infestations of nutsedge, or with graminicides like ethalfluralin for broad-spectrum control [2].
- **Experimental Efficacy:** One experiment in North Carolina (USA) found that a pre-emergence combination of **dimethenamid plus diclosulam** was more effective than dimethenamid alone, providing over 91% control of *Chenopodium album*, *Eclipta* spp., and *Sida spinosa* [2].
- **Crop Tolerance:** Studies on Virginia-market-type peanuts showed that post-emergence applications of **diclosulam** caused only transitory injury (less than 15%) and did not affect peanut yield in a weed-free environment [3].

## Environmental Fate and Resistance Management

- **Environmental Fate:** As shown in the diagram, **diclosulam** is degraded in the soil primarily by microbes, with a reported laboratory DT<sub>50</sub> (half-life) of about 49 days, although field dissipation can be faster (DT<sub>50</sub> ~20 days) [1]. It has low volatility but is relatively mobile in soil, indicating a potential for leaching [1].
- **Resistance Note:** **Diclosulam** is classified as Herbicide Resistance Class B (HRAC) or Group 2 (WSSA) [1]. Resistance to ALS-inhibiting herbicides has been documented in species like *Amaranthus palmeri* (Palmer amaranth) [1]. It is crucial to integrate **diclosulam** into a resistance management strategy that includes herbicides with different modes of action and non-chemical methods.

## Limitations and Key Considerations

- **Weed Spectrum:** It is important to note that **diclosulam** does not control sicklepod (*Senna obtusifolia*) [2].
- **Crop Rotation:** While **diclosulam** offers greater flexibility than some traditional broadleaf herbicides, care must be taken with subsequent crops. For example, after its use in peanuts, wheat or barley can be planted after 4 months, while cotton requires a 10-month interval [2].
- **Regulatory Status:** The search results indicate that **diclosulam is not approved under EC Regulation 1107/2009** for use in the European Union [1]. Always verify the current registration status in your country before planning its use.

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